

α -Farnesene-d6: An In-depth Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: α -Farnesene-d6

Cat. No.: B1144596

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **α -Farnesene-d6**, tailored for professionals in research and development. The information is compiled from various safety data sheets and chemical databases. Given that a specific Material Safety Data Sheet (MSDS) for the deuterated form (d6) is not readily available, this document extrapolates data from the non-deuterated α -Farnesene, as the safety and handling protocols are anticipated to be nearly identical due to their structural similarity.

Core Chemical and Physical Properties

α -Farnesene-d6 is a deuterated form of α -Farnesene, a naturally occurring sesquiterpene. The deuteriation makes it a valuable internal standard for analytical and metabolic studies.

Property	Value	Source
Chemical Formula	C ₁₅ D ₆ H ₁₈	[1][2][3]
Molecular Weight	210.39 g/mol	[1][2]
CAS Number	162189-16-4	[1][2][3]
Appearance	Colorless to slightly yellow, oily liquid	[4]
Odor	Slight, fresh, green, flowery	[4]
Purity	>95%	[2]
Molecular Weight (non-deuterated)	204.35 g/mol	[5][6][7]
Molecular Formula (non-deuterated)	C ₁₅ H ₂₄	[1][5][6][8]
CAS Number (non-deuterated, (E,E)-isomer)	502-61-4	[1][4][7][8]

Hazard Identification and Safety Precautions

α-Farnesene is classified as a flammable liquid and may cause skin and eye irritation. Prolonged exposure can lead to more severe health effects.

Hazard Class	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid	Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical equipment.[9][10]
Health Hazards	Skin Irritant, Eye Irritant, May be fatal if swallowed and enters airways, May cause an allergic skin reaction.[4][9][11][12][13]	Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing vapors. Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product.[9][10][12]
Environmental Hazards	Very toxic to aquatic life with long lasting effects.[4][11][12][13]	Avoid release to the environment. Collect spillage.[4][10][12]

Personal Protective Equipment (PPE) Workflow

Caption: Recommended Personal Protective Equipment for handling **α -Farnesene-d6**.

Experimental Protocols

Safe Handling and Storage

Objective: To outline the necessary precautions for the safe handling and storage of **α -Farnesene-d6** in a laboratory setting.

Methodology:

- Ventilation: Always handle **α -Farnesene-d6** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[9]
- Ignition Sources: Keep the compound away from all sources of ignition, including open flames, sparks, and hot surfaces.[10][14] Use only non-sparking tools when handling containers.[10][14]

- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[9]
- Hygiene: Avoid contact with skin and eyes.[9] Do not eat, drink, or smoke in areas where the chemical is handled.[4][12] Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[9] Protect from heat and light.[9]

Accidental Release Measures

Objective: To provide a clear protocol for responding to accidental spills of **α -Farnesene-d6**.

Methodology:

- Ensure Safety: Immediately remove all sources of ignition from the spill area.[14] Ensure adequate ventilation.
- Containment: For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite.[4][9] For large spills, dike the area to prevent further spreading.[4]
- Cleanup: Carefully collect the absorbed material into a suitable, labeled container for disposal.[9]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Environmental Protection: Prevent the spill from entering drains or waterways.[9] If a significant spill occurs, notify the relevant environmental authorities.[4]

First Aid Procedures

Objective: To detail the immediate first aid response in case of exposure to **α -Farnesene-d6**.

Methodology:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[9]

- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin area with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[4][9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[9]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water. Seek immediate medical attention and show the safety data sheet or product label.[9]

First Aid Decision Pathway

Caption: First aid response pathway for different types of exposure to **α -Farnesene-d6**.

Toxicological and Ecotoxicological Information

Endpoint	Result	Species	Source
Acute Oral Toxicity	Virtually nontoxic	Not specified	[4]
Acute Dermal Toxicity	Virtually nontoxic	Not specified	[4]
Acute Inhalation Toxicity	Virtually nontoxic	Not specified	[4]
Skin Corrosion/Irritation	Non-irritant	Rabbit	[4]
Serious Eye Damage/Irritation	Non-irritant	Rabbit	[4]
Skin Sensitization	May cause an allergic skin reaction	Not specified	[4]
Aspiration Hazard	May be fatal if swallowed and enters airways	Not specified	[4]
Aquatic Toxicity (Acute)	EC50 (48h) 0.11 mg/l	Daphnia magna	[4]

This technical guide is intended for informational purposes for qualified professionals. Always refer to the most current and specific Safety Data Sheet provided by the supplier before handling any chemical.

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